

structure-activity relationship of beta-(p-Chlorophenyl)-1-piperidineethanol analogs

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Compound of Interest

Compound Name: *beta-(p-Chlorophenyl)-1-piperidineethanol*

CAS No.: 7550-28-9

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Comparative Guide: -(p-Chlorophenyl)-1-piperidineethanol Analogs

Executive Summary: The Pharmacophore

The

-(p-Chlorophenyl)-1-piperidineethanol scaffold is defined by a piperidine ring linked via a hydroxy-ethyl chain to a para-chlorinated phenyl ring. This specific connectivity confers dual-action pharmacology:

- GluN2B-Selective NMDA Antagonism: The hydroxyl group and protonated nitrogen mimic the polyamine binding motif on the NMDA receptor.
- Sigma-1 (1) Receptor Modulation: The chlorophenyl and piperidine moieties provide the hydrophobic bulk and cationic charge necessary for high-affinity

1 binding, driving neuroprotection.

Primary Application: Treatment of ischemic stroke, traumatic brain injury, and neurodegenerative disorders.

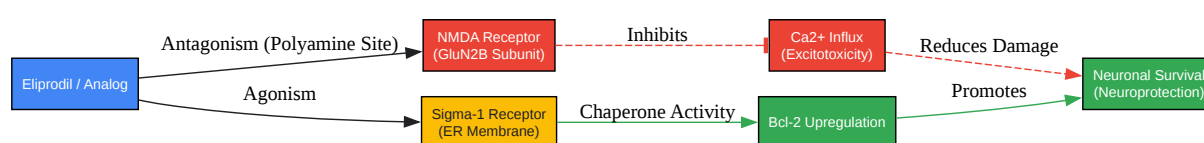
Mechanism of Action & Signaling Pathways

Unlike competitive NMDA antagonists (e.g., AP5) that block the glutamate binding site and cause psychotomimetic side effects, analogs of this scaffold act as non-competitive, activity-dependent antagonists.

- **Polyamine Site Blockade:** They bind to the modulatory polyamine site on the GluN2B subunit of the NMDA receptor.
- **Use-Dependence:** Efficacy increases with receptor activation, preserving physiological synaptic transmission while blocking excitotoxic surges.
- **1 Translocation:** Agonism at the ER-localized

1 receptor triggers its translocation to the plasma membrane, where it inhibits voltage-gated calcium channels (VSCC), preventing calcium overload.

Pathway Visualization



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Caption: Dual-mechanism pathway showing simultaneous NMDA antagonism and Sigma-1 mediated survival signaling.[1]

Structure-Activity Relationship (SAR) Analysis

The biological activity of this scaffold is tightly controlled by three structural regions.

Region A: The Phenyl Ring (p-Chlorophenyl)

- Role: Lipophilic anchor interacting with the hydrophobic pocket of the receptor.
- Substitution Effect:
 - p-Cl (Chlorine): Optimal. The chlorine atom enhances metabolic stability (blocking para-hydroxylation by CYP450) and increases lipophilicity (value) for BBB penetration.
 - p-H (Unsubstituted): Significant loss of potency at 1 receptors.
 - p-F (Fluorine): Maintains activity but alters the electrostatic potential; often used to fine-tune metabolic half-life.

Region B: The Linker (

-Hydroxyethyl)

- Role: The "chiral switch" and hydrogen bond donor.
- Configuration: The erythro configuration is typically more active than the threo form for NMDA antagonism.
- Hydroxyl Group: Essential. Removal (forming the ethyl analog) or etherification (as in Cloperastine) shifts selectivity towards Histamine H1 receptors and abolishes NMDA polyamine site affinity.

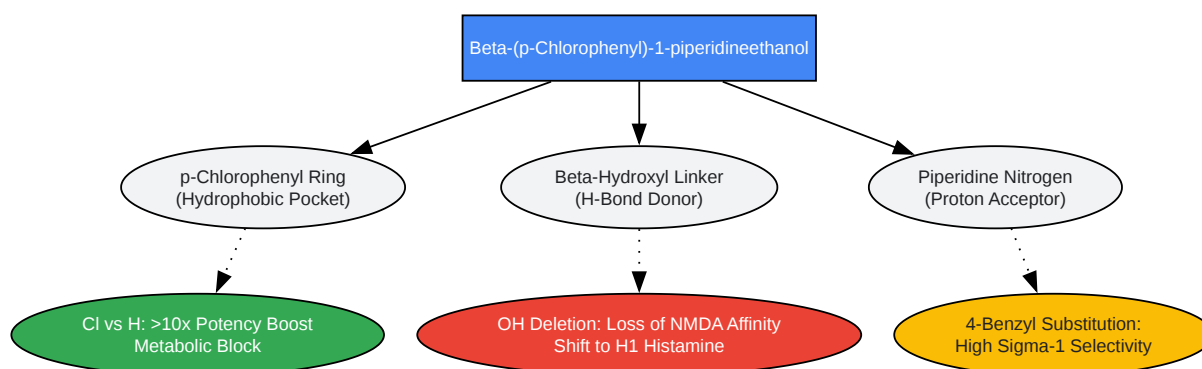
Region C: The Piperidine Ring[2][3][4][5]

- Role: The basic center (proton acceptor) and selectivity filter.
- Substitutions:
 - 4-Benzyl/4-Phenyl: Critical for high affinity. Eliprodil features a 4-(4-fluorobenzyl) substitution, which boosts

1 affinity into the nanomolar range.

- Unsubstituted Piperidine: Retains activity but with lower selectivity against other channels (e.g., Calcium channels).

SAR Visualization



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Caption: Structural dissection of the scaffold highlighting critical substitution points for potency and selectivity.

Performance Comparison: Eliprodil vs. Alternatives

The following table compares the lead analog Eliprodil (containing the core scaffold) against Ifenprodil (the prototype GluN2B antagonist) and Haloperidol (a high-affinity

1 ligand).

Table 1: Pharmacological Profile Comparison

Feature	Eliprodil (Analog)	Ifenprodil (Alternative)	Haloperidol (Alternative)
Core Scaffold	-(p-Cl-Ph)-piperidineethanol	-(p-OH-Ph)-piperidineethanol	Butyrophenone
NMDA (GluN2B) IC50	1.0	0.3	>10
	M [1]	M	M (Inactive)
Sigma-1 (1) Ki	~2-10 nM [2]	~30 nM	1-3 nM
Neuroprotection	High (Dual Mechanism)	Moderate (NMDA only)	Low (Risk of EPS)
Metabolic Stability	High (p-Cl blocks metabolism)	Low (Phenol is rapidly conjugated)	Moderate
Side Effect Profile	No Psychosis/EPS	Hypotension (1 blockade)	Extrapyramidal Symptoms (D2 block)

Key Insight: While Ifenprodil is slightly more potent at the NMDA receptor, it suffers from poor oral bioavailability and cardiovascular side effects due to

1-adrenergic blockade. The p-chlorophenyl analog (Eliprodil) sacrifices slight NMDA potency for superior metabolic stability and a cleaner safety profile, making it the preferred scaffold for neuroprotection studies.

Experimental Protocols

To validate the activity of these analogs, the following protocols are standard in the field.

Protocol A: Radioligand Binding Assay (

1 Receptor)

Purpose: To determine the binding affinity (

) of the analog.

- Preparation: Homogenize guinea pig brain cortex in 50 mM Tris-HCl buffer (pH 7.4).
- Ligand: Use [3H]-(+)-Pentazocine (3 nM) as the selective
1 radioligand.
- Incubation: Incubate membrane homogenates with the test compound (10^{-10} to 10^{-5} M) for 120 min at 25°C.
- Termination: Filter through GF/B glass fiber filters using a cell harvester.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate
and convert to
using the Cheng-Prusoff equation.

Protocol B: In Vitro Neuroprotection Assay (Glutamate Toxicity)

Purpose: To measure the functional efficacy of the analog in preventing neuronal death.

- Culture: Prepare primary cortical neurons from E18 rat embryos. Culture for 10-12 days.
- Insult: Expose neurons to 100
M Glutamate + 10
M Glycine for 15 minutes.
- Treatment: Co-treat with the test analog (0.1 - 10
M) during the glutamate exposure.
- Recovery: Wash cells and return to growth medium for 24 hours.
- Readout: Assess cell viability using the MTT assay or LDH release.
- Validation: Efficacy is confirmed if cell survival increases significantly compared to the glutamate-only control.

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